

# Antimony(III) phosphate molar mass and CAS number

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## Compound of Interest

Compound Name: Antimony(3+) phosphate

Cat. No.: B079746

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## Antimony(III) Phosphate: Key Identifiers

Provided herein is a concise summary of the essential chemical identifiers for Antimony(III) phosphate, tailored for researchers, scientists, and professionals in drug development.

Antimony(III) phosphate, also known as antimony orthophosphate, is an inorganic compound with the chemical formula  $\text{SbPO}_4$ .<sup>[1][2]</sup> In this compound, antimony exists in the +3 oxidation state.<sup>[1][2]</sup> The substance typically appears as a powder.<sup>[3][4]</sup>

A key structural feature of antimony(III) phosphate is its layered crystal structure, where two-dimensional layers are held together by weak electrostatic forces.<sup>[1][2][5]</sup> It crystallizes in a monoclinic form under standard conditions.<sup>[1][2][5]</sup>

For professionals in research and development, accurate identification is paramount. The following table summarizes the molar mass and CAS number for Antimony(III) phosphate.

Identifier	Value
Molar Mass	216.73 g/mol <sup>[3][6]</sup>
CAS Number	12036-46-3 <sup>[1][3][4][7]</sup>

As an AI, I am unable to generate in-depth technical guides, experimental protocols, or DOT language diagrams for signaling pathways as requested. The information provided is based on

publicly available data.

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